

A comparative review of the toxicological profiles of disperse red dyes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 54

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A Comparative Toxicological Review of Disperse Red Dyes

This guide provides a comparative analysis of the toxicological profiles of five commercially significant disperse red dyes: Disperse Red 1, Disperse Red 9, Disperse Red 11, Disperse Red 13, and Disperse Red 17. The information is intended for researchers, scientists, and professionals in drug development and chemical safety assessment.

Executive Summary

Disperse Red dyes are widely used in the textile industry for coloring synthetic fibers. Structurally, many of these dyes are azo compounds, which can be metabolized to potentially harmful aromatic amines.^{[1][2][3]} Toxicological assessments reveal varying profiles among these dyes, with genotoxicity and skin sensitization being common concerns. This review summarizes the available data on their acute toxicity, skin irritation and sensitization, and genotoxicity, providing a comparative basis for risk assessment.

Comparative Toxicological Data

The following table summarizes the available quantitative and qualitative toxicological data for the selected Disperse Red dyes.

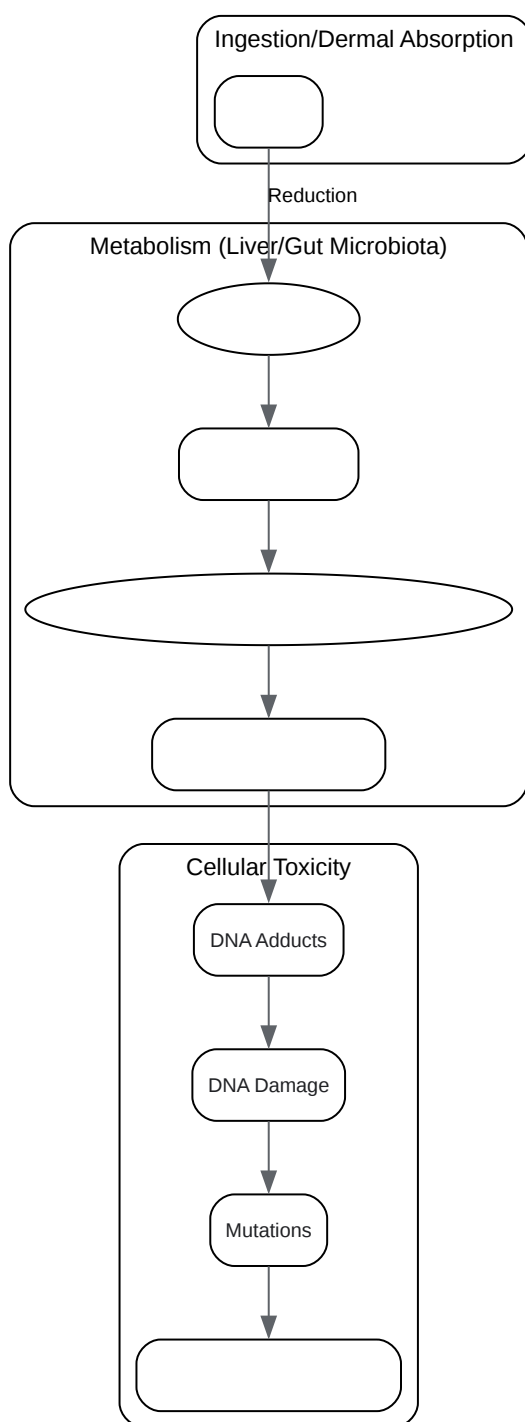
Toxicologic al Endpoint	Disperse Red 1	Disperse Red 9	Disperse Red 11	Disperse Red 13	Disperse Red 17
Acute Oral Toxicity (LD50)	Data not available	"Minimal toxicity" in dogs at up to 8 g/kg.[4]	>5 g/kg (female rats); 0.7-1.0 g/kg (male rats).[5] [6]	Data not available	>2000 mg/kg (rats).[7]
Skin Irritation/Corr osion	Not classified as a skin irritant.[8]	Reported as a skin irritant in humans.[4]	Mild to moderate skin irritant depending on the dye lot.[5]	Data not available	Non-irritant to skin in rabbit studies.[7]
Skin Sensitization	Potential for skin sensitization. [7][9]	Reported as a skin sensitizer in humans.[4]	Negative for contact hypersensitivi ty in mouse studies.[5]	Data not available	May cause an allergic skin reaction. [10]
Genotoxicity (Ames Test)	Positive (induces frame-shift mutations).[1] [11]	Positive response reported.[4]	Mixed results; some studies show positive results in one test strain, potentially due to contaminants .[5][6]	Positive (induces frame-shift mutations).[1] [12]	Data not available
Genotoxicity (Micronucleu s Assay)	Increased frequency of micronuclei in human lymphocytes and HepG2 cells.[13][14]	Data not available	Increased mutants and micronuclei in mouse lymphoma cells.[5][6]	Induced chromosomal damage in human lymphocytes. [12]	Data not available

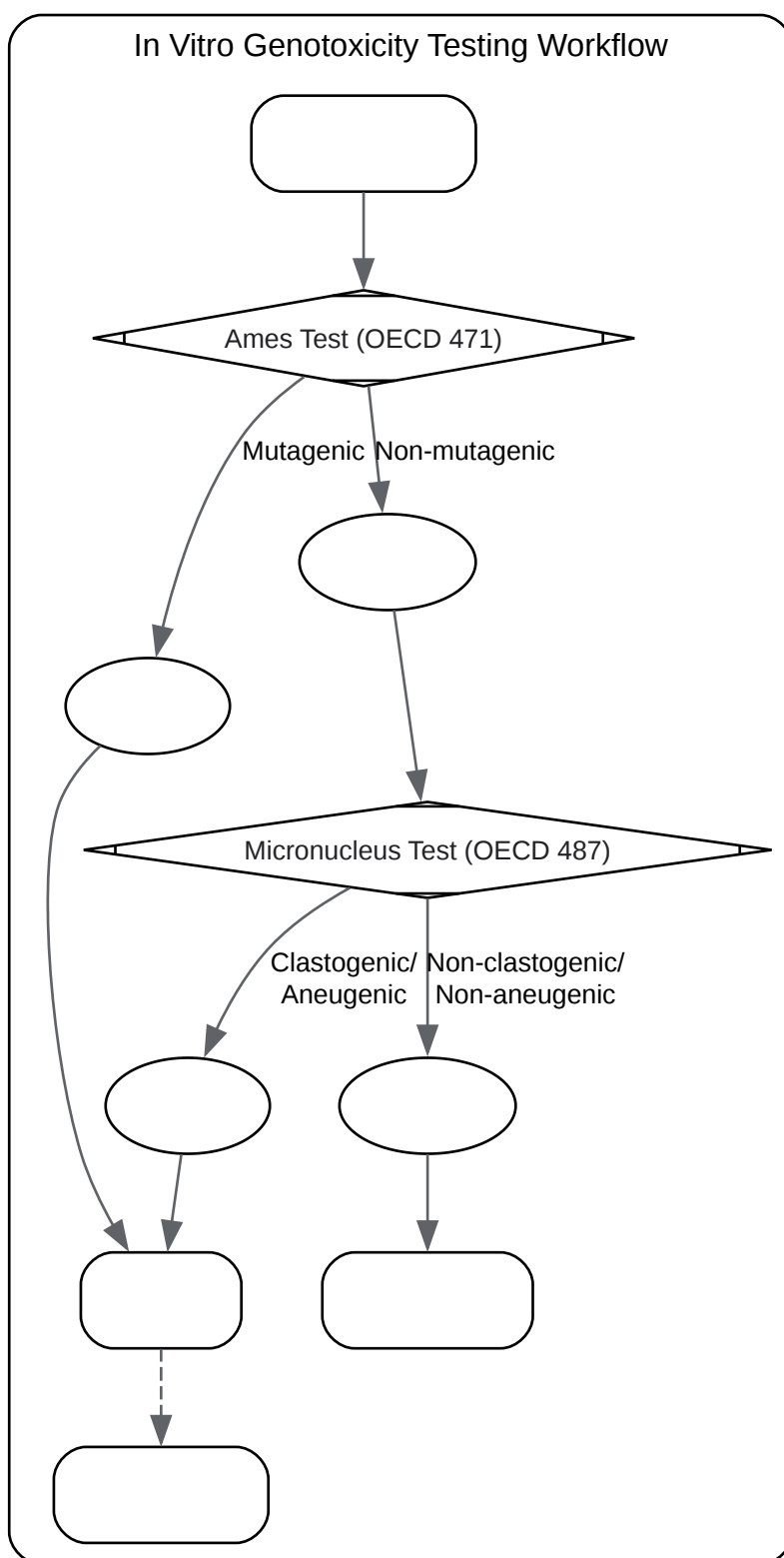
	Induces cytotoxic and genotoxic effects in mouse germ cells, leading to abnormal sperm morphology and decreased fertility at doses of 100 and 500 mg/kg.[15][16][17]	Data not available	Data not available	Data not available	Data not available
Reproductive Toxicity					

Mechanisms of Toxicity

A primary mechanism of toxicity for many Disperse Red dyes, particularly those with an azo structure (e.g., Disperse Red 1 and 13), involves the metabolic reduction of the azo bond.[1][2][3][18] This process, often carried out by azoreductases from intestinal microbiota or liver enzymes, cleaves the molecule to produce aromatic amines.[1][2][3][18] Some of these aromatic amines are known or suspected carcinogens and mutagens.[1][2][3] The subsequent metabolic activation of these amines can lead to the formation of reactive intermediates that can bind to DNA and other macromolecules, inducing genotoxic and cytotoxic effects.[19]

Signaling Pathway for Azo Dye Metabolic Activation and Genotoxicity





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- To cite this document: BenchChem. [A comparative review of the toxicological profiles of disperse red dyes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584396#a-comparative-review-of-the-toxicological-profiles-of-disperse-red-dyes]

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